

CAS 727396-60-3 characterization and spectral data

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Compound of Interest

Compound Name: 1-(4-Formylphenyl)piperidine-4-carboxylic acid

Cat. No.: B1289551

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Technical Data Sheet: CAS 727396-60-3

An Important Clarification on Chemical Identity

Initial database searches for CAS number 727396-60-3 may incorrectly associate it with the compound GSK1016790A, a potent and selective TRPV4 (Transient Receptor Potential Vanilloid 4) channel agonist. This is inaccurate. The correct CAS number for GSK1016790A is 942206-85-1.^{[1][2][3]}

The correct chemical identity for CAS 727396-60-3 is **1-(4-Formylphenyl)piperidine-4-carboxylic acid**.^[4] This document provides a summary of the available characterization data for this specific compound.

Characterization of 1-(4-Formylphenyl)piperidine-4-carboxylic acid

This section summarizes the known physicochemical properties of **1-(4-Formylphenyl)piperidine-4-carboxylic acid**.

Table 1: Physicochemical Properties of CAS 727396-60-3

Property	Value	Source
IUPAC Name	1-(4-formylphenyl)piperidine-4-carboxylic acid	[4]
Molecular Formula	C ₁₃ H ₁₅ NO ₃	[4]
Molecular Weight	233.26 g/mol	[4]
Canonical SMILES	<chem>C1CN(CCC1C(=O)O)C2=CC=C(C=C2)C=O</chem>	[4]
InChIKey	CXXCXICUGGOJPU-UHFFFAOYSA-N	[4]
PubChem CID	18363079	[4]

Spectral and Experimental Data

A comprehensive search of publicly available scientific literature and chemical databases did not yield any experimental spectral data (such as ¹H-NMR, ¹³C-NMR, Mass Spectrometry, or IR spectroscopy) for **1-(4-Formylphenyl)piperidine-4-carboxylic acid**. While predicted spectral information may be available through specialized software, no experimentally determined spectra have been published.

Similarly, detailed experimental protocols for the synthesis, purification, and analysis of this specific compound are not readily available in the reviewed literature. While general synthetic routes for similar piperidine derivatives exist, a specific, validated protocol for CAS 727396-60-3 has not been identified.[5][6]

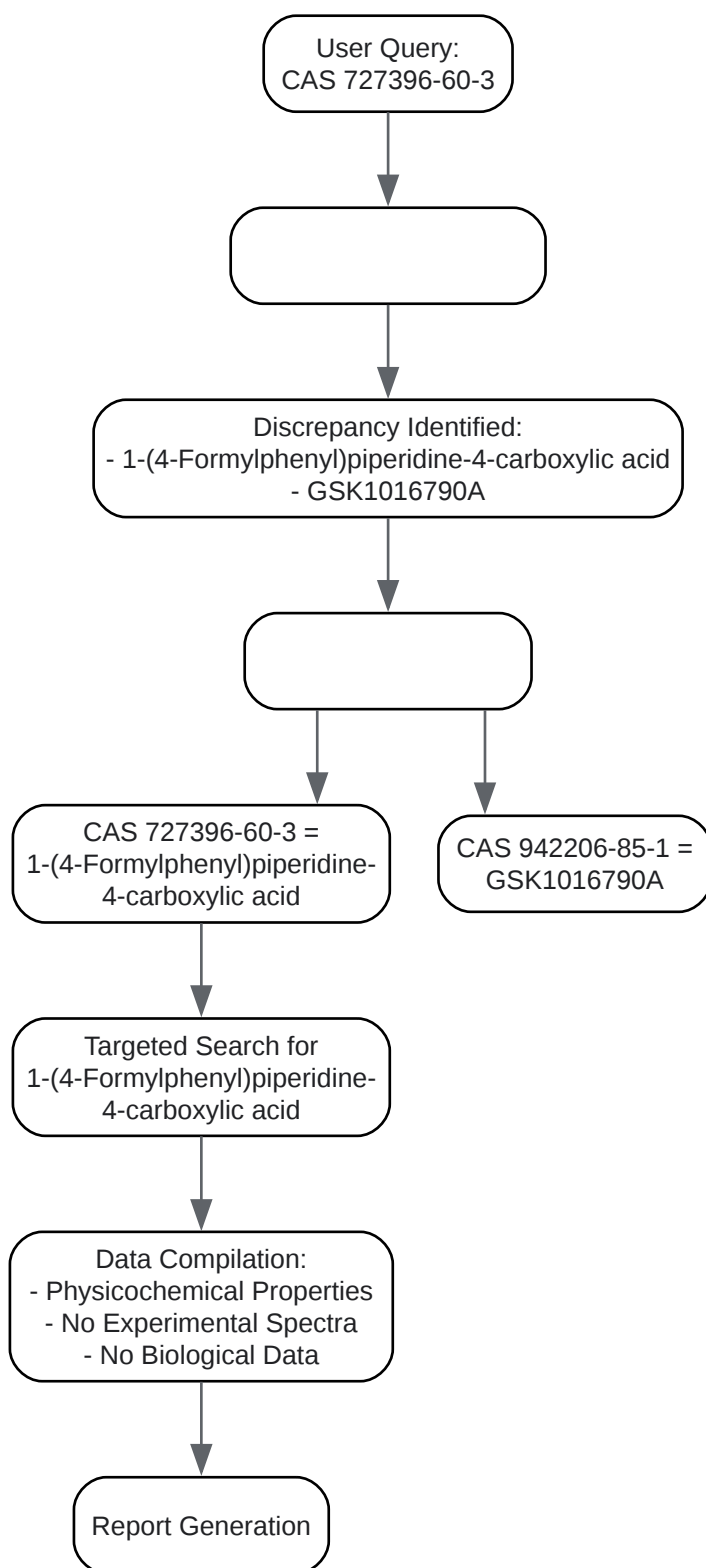
Biological Activity and Signaling Pathways

There is currently no published research detailing the biological activity, mechanism of action, or any associated signaling pathways for **1-(4-Formylphenyl)piperidine-4-carboxylic acid**. The compound is listed for research use by some chemical suppliers but without any indication of its biological function.[7] Therefore, the creation of a signaling pathway diagram as requested is not possible.

The extensive biological data, including the activation of Ca^{2+} influx and involvement in the PKC/PI3K and RhoA signaling pathways, is associated with GSK1016790A (CAS 942206-85-1) and should not be attributed to CAS 727396-60-3.

Logical Workflow for Compound Identification

To prevent misattribution of data, the following workflow was established for the characterization of the compound in question.



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Caption: Workflow for correct compound identification and data retrieval.

Conclusion

1-(4-Formylphenyl)piperidine-4-carboxylic acid (CAS 727396-60-3) is a defined chemical entity with basic characterization data available. However, there is a significant lack of in-depth experimental data, including spectral analyses, detailed synthetic protocols, and any information regarding its biological activity. Researchers interested in this compound should be aware of the common misidentification with GSK1016790A and proceed with the understanding that its pharmacological and biological properties remain uncharacterized in the public domain.

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- To cite this document: BenchChem. [CAS 727396-60-3 characterization and spectral data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289551#cas-727396-60-3-characterization-and-spectral-data]

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